

# A Technical Guide to Research-Grade Acid Black 52: Purity and Quality Specifications

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## Compound of Interest

Compound Name: Acid Black 52

Cat. No.: B034585

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This technical guide provides a comprehensive overview of the purity and quality specifications for research-grade **Acid Black 52** (C.I. 15711; CAS No. 5610-64-0). Ensuring the high purity and consistent quality of this diazo dye is critical for reliable and reproducible results in various research applications, including histology, cellular staining, and as a component in diagnostic assays. This document outlines the key quality parameters, analytical methodologies for their assessment, and the logical workflow for quality control.

## Core Specifications for Research-Grade Acid Black 52

Research-grade **Acid Black 52** is characterized by a high degree of purity and well-defined physical and chemical properties. While commercial grades may have a purity ranging from 85% to 95%, research-grade material typically requires a much higher purity, often exceeding 99%<sup>[1][2]</sup>. The detailed specifications are summarized in the tables below.

## Chemical and Physical Properties

Parameter	Specification	Source(s)
Chemical Name	trisodium;chromium;4-[(2-hydroxynaphthalen-1-yl)hydrazinylidene]-7-nitro-3-oxonaphthalene-1-sulfonate	[3]
CAS Number	5610-64-0	[1][3][4][5]
C.I. Number	15711	[4][5]
Molecular Formula	$C_{20}H_{12}N_3NaO_7S$ (for the ligand)	[4][5]
Appearance	Dark brown to black powder	[1]
Solubility	Soluble in water	[1][2]
pH (aqueous solution)	6-7	[2]
Maximum Absorbance ( $\lambda_{max}$ )	~570-571 nm in water	[4][5][6]

## Quality and Purity Specifications

Parameter	Specification	Methodologies	Source(s)
Purity (Dye Content)	$\geq 99\%$	UV-Vis Spectrophotometry, HPLC	[2]
Moisture Content	$\leq 5\%$	Karl Fischer Titration	
Insoluble Matter	$\leq 0.2\%$	Gravimetric Analysis	
Heavy Metals (as Pb)	$\leq 20$ ppm	ICP-MS, AAS	
Chromium Content	To be specified based on complex	ICP-OES, AAS	[7]

## Experimental Protocols for Quality Assessment

The following are detailed methodologies for key experiments to verify the quality and purity of research-grade **Acid Black 52**.

## Determination of Purity by UV-Vis Spectrophotometry

This method is used to determine the dye content based on its absorbance at a specific wavelength.

Protocol:

- Preparation of Standard Solutions: Accurately weigh a reference standard of **Acid Black 52** and dissolve it in deionized water to prepare a stock solution of known concentration. From the stock solution, prepare a series of dilutions to create a calibration curve.
- Sample Preparation: Accurately weigh the test sample of **Acid Black 52** and dissolve it in deionized water to a concentration that falls within the range of the calibration curve.
- Measurement: Measure the absorbance of the standard and sample solutions at the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ), typically around 570 nm, using a calibrated UV-Vis spectrophotometer.
- Calculation: Plot a calibration curve of absorbance versus concentration for the standard solutions. Determine the concentration of the sample solution from the calibration curve and calculate the purity of the dye.

## Purity and Impurity Profiling by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating and quantifying the main dye component from any impurities.

Protocol:

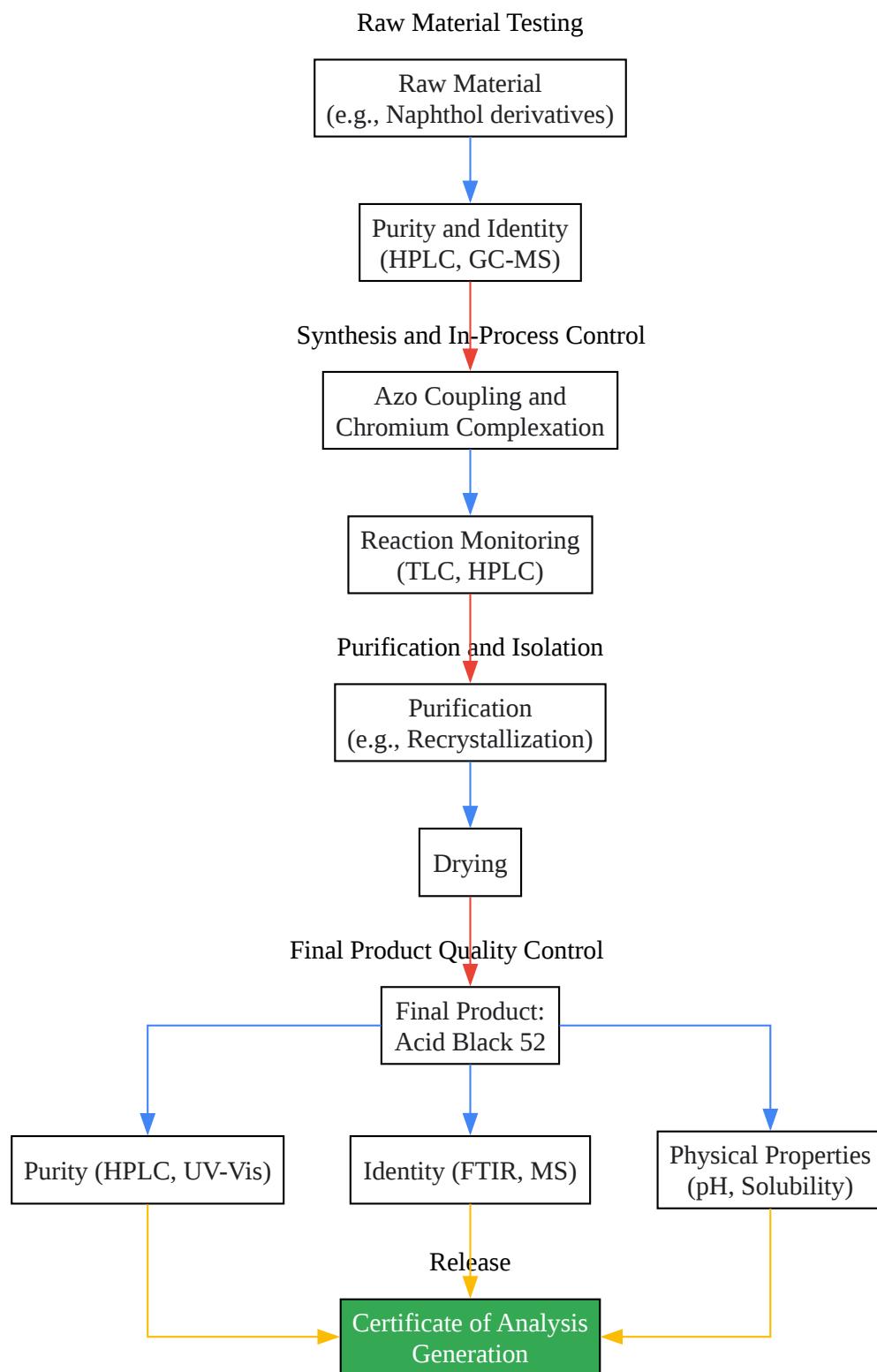
- Mobile Phase Preparation: Prepare a suitable mobile phase, which may consist of a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol). The exact composition may need to be optimized.
- Standard and Sample Preparation: Prepare solutions of a reference standard and the test sample in the mobile phase or a suitable solvent.

- Chromatographic Conditions:
  - Column: A C18 reverse-phase column is commonly used.
  - Detection: A UV-Vis or photodiode array (PDA) detector set at the  $\lambda_{\text{max}}$  of **Acid Black 52**.
  - Flow Rate and Gradient: An appropriate flow rate and gradient elution program should be developed to achieve good separation of the main peak from any impurity peaks.
- Analysis: Inject the standard and sample solutions into the HPLC system. The purity is calculated by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

## Visualization of Workflows and Relationships

### Quality Control Workflow for Research-Grade Acid Black 52

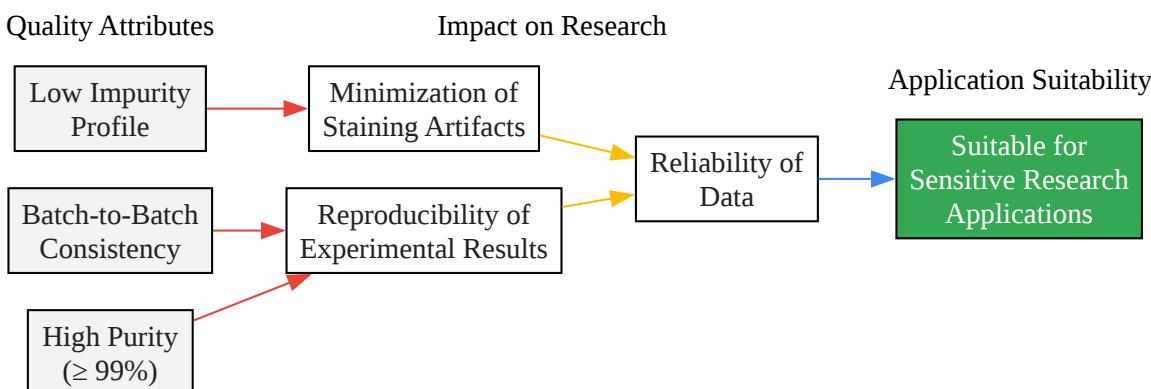
The following diagram illustrates the typical workflow for the quality control of research-grade **Acid Black 52**, from raw material testing to the final product release.

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Caption: Quality Control Workflow for **Acid Black 52** Production.

# Relationship Between Purity, Quality, and Research Application Suitability

This diagram illustrates the logical relationship between the purity and quality of **Acid Black 52** and its suitability for research applications. High purity and consistent quality are foundational for reliable and reproducible experimental outcomes.



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Caption: Purity and Quality Impact on Research Suitability.

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